

# Essential Safety and Operational Guide for Handling Sodium Acetate (Aclantate)

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## Compound of Interest

Compound Name: Aclantate

Cat. No.: B1666541

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Note on Chemical Identity: The term "**Aclantate**" does not correspond to a standard chemical identifier. Based on safety data sheet information, it is highly probable that this is a typographical error for Sodium Acetate. This guide pertains to the safe handling of Sodium Acetate.

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for laboratory personnel, including researchers, scientists, and drug development professionals working with Sodium Acetate.

## Personal Protective Equipment (PPE)

When handling Sodium Acetate, particularly in its powder form, adherence to the following personal protective equipment guidelines is mandatory to minimize exposure and ensure personal safety.

### Eye and Face Protection:

- Wear chemical safety goggles or glasses with side-shields that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- For operations with a higher risk of splashing or dust generation, a face shield should be used in conjunction with goggles.

### Skin Protection:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile rubber) should be worn. Gloves must be inspected before use and disposed of properly after handling the chemical.
- **Protective Clothing:** A lab coat or other suitable protective clothing should be worn to prevent skin contact.<sup>[1]</sup> For larger quantities or in case of a significant spill, more extensive protective clothing may be necessary.

#### Respiratory Protection:

- In well-ventilated areas, respiratory protection is not typically required.
- If dust is generated and ventilation is inadequate, a NIOSH or European Standard EN 149 approved P1 filter respirator for inert particles should be used.<sup>[1][2]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative data for Sodium Acetate.

Parameter	Value	Reference
Toxicological Data		
Oral LD50 (Rat)	3530 mg/kg	[3]
Skin LD50 (Rabbit)	>10,000 mg/kg	[3]
Inhalation LC50 (Rat)	>30,000 mg/kg	[3]
Occupational Exposure Limits		
OSHA PEL	Not established	[1][4]
ACGIH TLV	Not established	[2][4]
NIOSH REL	Not established	[2]
Physical & Chemical Properties		
Autoignition Temperature	607 °C (1,124.6 °F)	[1]
Flash Point	> 250 °C	[3]
log KOW (n-octanol/water)	-4.22	[5]

## Experimental and Operational Protocols

### Pre-Handling and Storage

- Engineering Controls: Work in a well-ventilated area.[3] Facilities should be equipped with an eyewash station and a safety shower in close proximity to the workstation.[3]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[1] Keep away from incompatible materials such as strong acids and oxidizing agents.[5]

### Handling Procedures

- General Hygiene: Avoid contact with skin, eyes, and clothing.[3] Do not eat, drink, or smoke in the work area.[2] Wash hands thoroughly after handling.[3]

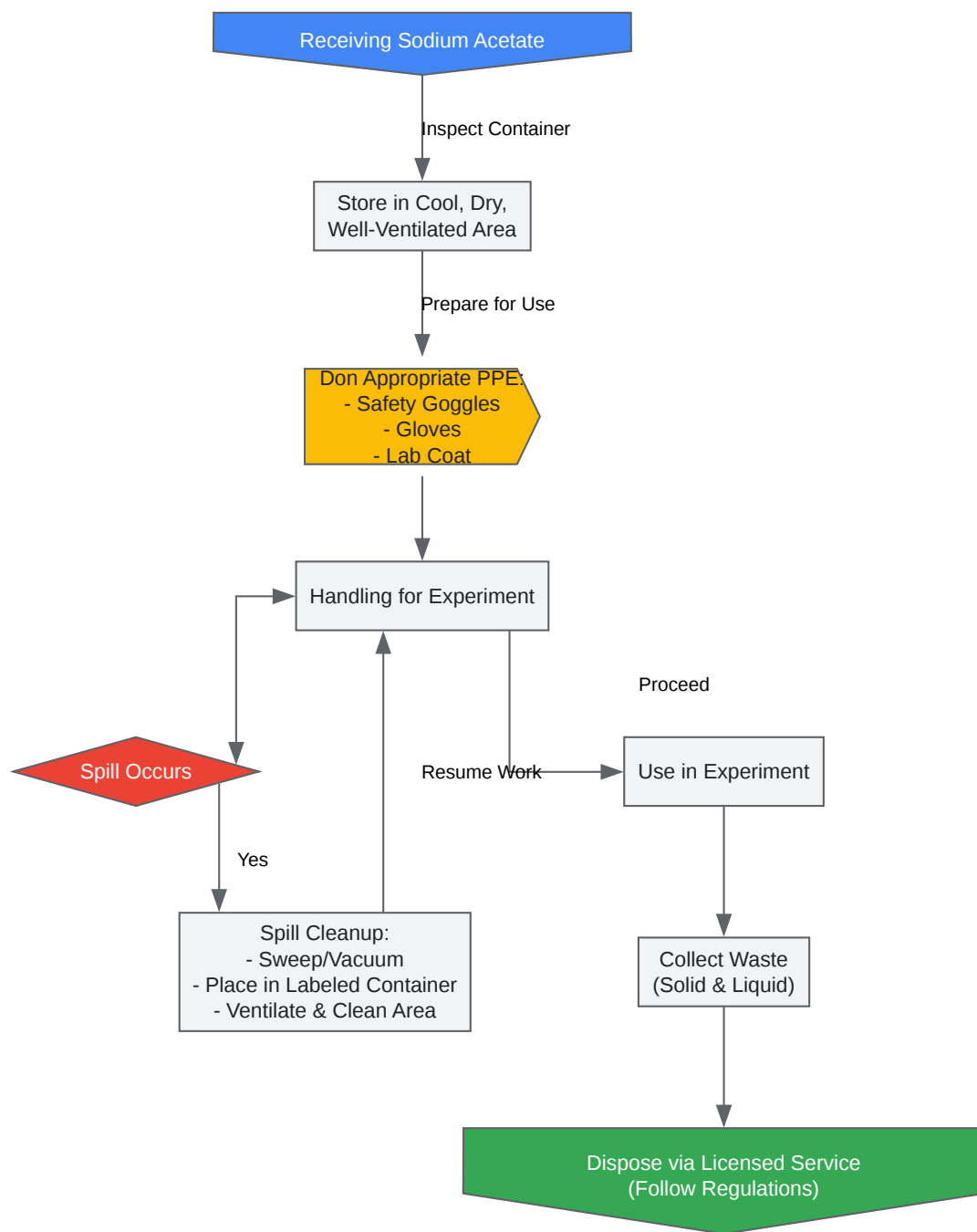
- Minimizing Dust: Handle the solid form gently to minimize dust generation.[1] If appropriate, moisten the substance first to prevent dusting during cleanup.[2]
- Spill Response:
  - For small spills, sweep or vacuum up the material and place it into a suitable, labeled disposal container.[1]
  - Avoid generating dusty conditions during cleanup.[1]
  - After the material has been removed, ventilate the area and wash the spill site.[3]

## Disposal Plan

- Waste Characterization: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[5]
- Disposal Method: Dispose of waste material in accordance with all applicable federal, state, and local regulations.[3] Contact a licensed professional waste disposal service.[4]
- Contaminated Packaging: Dispose of empty containers as unused product.[4] Do not reuse empty containers.[3]

## Visualized Workflow

The following diagram illustrates the key logistical and safety decision points in the handling of Sodium Acetate.



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Caption: Workflow for Handling Sodium Acetate.

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